



Application Notes & Protocols: Safe Handling and Storage of Calcium Picrate

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For Researchers, Scientists, and Drug Development Professionals

Introduction **Calcium picrate**, the calcium salt of picric acid (2,4,6-trinitrophenol), is a highly hazardous material classified as an explosive. It is formed when picric acid comes into contact with calcium-containing materials like concrete or plaster.[1][2][3][4] Like other metal picrates, **calcium picrate** is extremely sensitive to shock, friction, and heat, potentially more so than picric acid itself.[2][5][6] When dry, it poses a significant detonation hazard.[2] These application notes provide detailed procedures and safety data essential for mitigating the risks associated with the handling and storage of **calcium picrate** in a laboratory environment. Adherence to these protocols is critical for ensuring personnel safety and preventing catastrophic incidents.

Quantitative Data Summary

The following table summarizes key quantitative properties of **Calcium Picrate** and its parent compound, Picric Acid, for reference.



Property	Value	Source
Calcium Picrate		
Chemical Formula	C12H4CaN6O14	[7][8]
Molecular Weight	496.27 g/mol	[7][9]
Activation Energy (Decomposition)	140.3 kJ/mol	[5]
Crystalline Water (Stable Form)	4.8 H ₂ O	[5]
Picric Acid (Parent Compound)		
CAS Number	88-89-1	[2]
Molecular Weight	229.1 g/mol	[10]
Melting Point	121.8 °C (251.2 °F)	[6][10]
Explosion Temperature	> 300 °C (572 °F)	[6][11]
Water Solubility	~1%	[6][10]
OSHA Permissible Exposure Limit (PEL)	0.1 mg/m³	[11]

Experimental & Safety Protocols

Adherence to the following protocols is mandatory when working with or storing **calcium picrate**. A logical workflow for these procedures is illustrated in the diagram below.

Caption: Logical workflow for the safe handling and storage of **Calcium Picrate**.

Protocol for Receiving and Initial Inspection

- Restrict Access: Only personnel trained in handling explosives should receive or open packages of calcium picrate.
- Visual Inspection: Before accepting or handling, carefully inspect the container.



- Signs of Danger: Look for evidence of dried picrate crystals on the exterior of the container or in the threads of the cap. Check for container damage or leaks.[2]
- Metal Components: Immediately reject and report any container that has a metal lid or metal components in contact with the substance. Picrates form highly shock-sensitive salts with metals like copper, lead, iron, and zinc.[1][2][6][12]
- Emergency Procedure: If the container appears compromised, has external crystal formation, or a metal cap is present:
 - DO NOT TOUCH OR MOVE THE BOTTLE.[1][13]
 - Immediately secure the area, restrict all access, and contact your institution's
 Environmental Health & Safety (EHS) or local bomb disposal unit.[1][13]

Protocol for Handling and Dispensing

- Personal Protective Equipment (PPE):
 - Hand Protection: Wear double-layered nitrile, neoprene, or butyl gloves.[3][14]
 - Eye Protection: ANSI-approved chemical splash goggles are required. A face shield should be worn over the goggles if there is a splash potential.[13]
 - Body Protection: A flame-resistant lab coat should be worn and fully buttoned.[13]
- Controlled Environment: All handling and dispensing operations must be performed within a
 certified chemical fume hood. The work surface should be protected with plastic-backed
 absorbent pads.[3][4]
- Dispensing Tools:NEVER use metal spatulas or tools. Use only non-metallic (e.g., plastic, ceramic, or wood) spatulas to handle the material.[2][4][14]
- Prevent Drying: Calcium picrate, like picric acid, becomes dangerously explosive when it dries out.[2] Ensure the material remains wetted to at least 10% water content by weight.[1]
 [4]



 Resealing Container: After dispensing, meticulously clean the container's neck, cap, and threads with a cloth dampened with distilled water to prevent the formation of explosive crystals.[3][4][14] Seal the cap tightly and wrap with parafilm.

Protocol for Storage and Monitoring

- Labeling: All containers must be clearly labeled with "CALCIUM PICRATE EXPLOSIVE HAZARD WHEN DRY," the date received, and the date opened.[2][3][13]
- Container: Store in the original glass or plastic container. Ensure the cap is not metal. Place the primary container inside a compatible and unbreakable secondary container.[13][14]
- Location:
 - Store in a cool, dry, well-ventilated area away from direct sunlight and sources of heat,
 shock, or friction.[2][4]
 - Protect from freezing temperatures.[3][14]
 - Store separately from incompatible materials, including other explosives, oxidizers, reducing agents, metals, and bases.[4][14] Do not store on concrete floors, which can lead to the formation of friction-sensitive calcium picrate.[2][6][10]
- Inventory and Monitoring:
 - Maintain a minimal inventory. Purchase only the smallest quantity necessary. [2][4]
 - Visually inspect stored containers at least quarterly. Check for adequate hydration and any signs of crystal formation around the cap.[13]
 - Maintain an inspection log posted near the storage location.[13]
 - Dispose of the material within two years of the purchase date.[2][13]

Protocol for Spill and Emergency Response

Small Spills (inside a fume hood):



- Do not allow spilled material to dry.
- Use a spill response pad or pillow dampened with water to absorb the material.
- Place the absorbent material into a labeled plastic or glass container, add water to keep it wet, and seal for hazardous waste disposal.[2][3]
- Thoroughly decontaminate the spill site with a wet cloth.
- Large Spills or Spills Outside a Fume Hood:
 - Evacuate the area immediately.
 - Alert personnel and restrict access.
 - Contact your institution's EHS for emergency response.
- Exposure:
 - Skin/Eye Contact: Immediately flush the affected area with copious amounts of water for at least 20-30 minutes. Remove contaminated clothing while flushing. Seek immediate medical attention.[4]
 - Inhalation: Move the exposed person to fresh air. Seek medical attention.
 - Ingestion: Ingestion of 1-2 grams can cause severe poisoning.[3][12] Seek immediate medical attention.

Protocol for Disposal

- NEVER dispose of calcium picrate or picrate-contaminated waste in the regular trash or down the drain. It can react with metal pipes to form explosive salts.[12]
- All waste, including empty containers, contaminated PPE, and spill cleanup materials, must be collected as hazardous waste.
- Keep all solid waste wetted with water in a sealed, clearly labeled plastic container until it is collected by EHS for proper disposal, likely via incineration.[12][13]



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